

# An In-depth Technical Guide to the Safe Handling of m-PEG8-thiol

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## Compound of Interest

Compound Name: *m*-PEG8-thiol

Cat. No.: B609302

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This guide provides comprehensive safety and handling information for **m-PEG8-thiol**, a methoxy-terminated polyethylene glycol with a thiol group. It is intended for researchers, scientists, and drug development professionals who work with this reagent. The information compiled is based on available safety data sheets and product information from various suppliers.

## Chemical and Physical Properties

**m-PEG8-thiol** is a hydrophilic PEG linker that contains a reactive thiol group. This functional group allows for its use in bioconjugation, drug delivery systems, and surface modification of materials like gold and silver.<sup>[1][2]</sup> The hydrophilic PEG spacer enhances the solubility of the conjugated molecule in aqueous media.<sup>[1][3]</sup>

Table 1: Physical and Chemical Properties of **m-PEG8-thiol**

Property	Value	References
Chemical Name	m-PEG8-thiol	[1]
Synonyms	Methoxy-PEG8-thiol	N/A
CAS Number	651042-83-0	[1][4][5]
Molecular Formula	C17H36O8S	[1][4][5]
Molecular Weight	400.53 g/mol	[4][5]
Purity	>95%	[1][2]
Appearance	Varies (may be a liquid or tacky solid)	[4]
Solubility	Soluble in water, Methylene chloride, Acetonitrile, DMAC, and DMSO.	[4]

## Hazard Identification and Classification

m-PEG-thiol compounds are classified as hazardous. The primary hazards include irritation to the skin and eyes, and potential respiratory tract irritation.[6] Prolonged or repeated exposure may cause damage to organs.[6] It is also noted to be very toxic to aquatic life with long-lasting effects.[6]

Table 2: GHS Hazard Classification for m-PEG-thiol

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment (Long-term)	Category 1	H410: Very toxic to aquatic life with long lasting effects
Data based on a representative m-PEG-thiol Safety Data Sheet. <a href="#">[6]</a>		

## Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, appropriate personal protective equipment and engineering controls are essential.

Table 3: Recommended Personal Protective Equipment and Engineering Controls

Control Type	Recommendation	References
Engineering Controls		
Ventilation	Use only in a well-ventilated area, preferably in a chemical fume hood.	[6][7]
Eye Wash Station	An accessible eye wash station should be available.	[6][7]
Safety Shower	A safety shower should be readily accessible.	[6][7]
Personal Protective Equipment		
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.	[6][8]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.	[6][8]
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator.	[8]

## Safe Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **m-PEG8-thiol** and ensure the safety of laboratory personnel.

- Avoid contact with skin and eyes.[6][7]
- Avoid inhalation of dust, fumes, gas, mist, or vapors.[6][7]
- Do not eat, drink, or smoke when using this product.[6]
- Wash hands thoroughly after handling.[6]
- PEG compounds can be hygroscopic; minimize exposure to moisture.[4]

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Recommended storage temperature is -20°C.[1][3][4]
- For solutions, storage at -80°C for up to 6 months or -20°C for up to 1 month is recommended.[6][7]
- If stored under an inert atmosphere, it can help prevent degradation.[4]
- Allow the product to come to room temperature before opening to minimize moisture absorption.[4]

## First Aid Measures

In the event of exposure, immediate first aid is critical.

Table 4: First Aid Measures for m-PEG-thiol Exposure

Exposure Route	First Aid Procedure	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	<a href="#">[6]</a> <a href="#">[7]</a>
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.	<a href="#">[6]</a> <a href="#">[7]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Ingestion	Do NOT induce vomiting. Wash out mouth with water and seek medical attention.	<a href="#">[7]</a>

## Accidental Release Measures

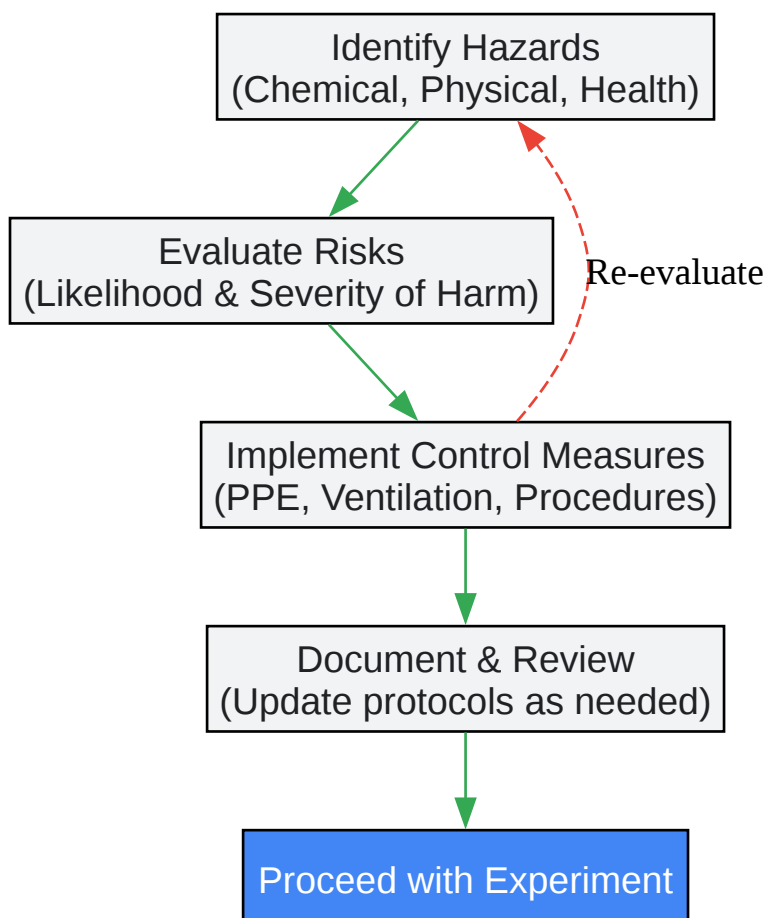
In case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. Ensure adequate ventilation.[\[7\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[6\]](#)[\[7\]](#)
- Containment and Cleanup: For liquid spills, absorb with an inert material (e.g., diatomite, universal binders). For solid spills, sweep up and place in a suitable container for disposal. Decontaminate the area with alcohol.[\[6\]](#)[\[7\]](#)

## Experimental Protocols and Workflows

A systematic risk assessment should be conducted before working with **m-PEG8-thiol**. The following diagram illustrates a typical workflow.

### Risk Assessment Workflow for m-PEG8-thiol



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